

# Sodium anthraquinone-2-sulfonate material safety data sheet for researchers

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## Compound of Interest

Compound Name: *Sodium anthraquinone-2-sulfonate*

Cat. No.: *B089712*

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## Sodium Anthraquinone-2-Sulfonate: A Technical Safety Guide for Researchers

An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **sodium anthraquinone-2-sulfonate**, tailored for research and development environments. It includes detailed information on physical and chemical properties, toxicological data, handling procedures, and relevant experimental protocols.

## Chemical and Physical Properties

**Sodium anthraquinone-2-sulfonate** is a water-soluble derivative of anthraquinone.<sup>[1]</sup> It typically appears as a beige or light yellow crystalline powder.<sup>[2][3]</sup> Key physical and chemical data are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	<chem>C14H7NaO5S</chem>	
Molecular Weight	310.26 g/mol	<a href="#">[4]</a>
CAS Number	131-08-8	
EC Number	205-009-5	
Melting Point	>300 °C	<a href="#">[5]</a>
Solubility	Soluble in hot and cold water; insoluble in alcohol and ether.	<a href="#">[5]</a>
Appearance	Beige to light yellow crystalline powder.	<a href="#">[2]</a> <a href="#">[3]</a>
Stability	Stable under normal conditions. Incompatible with strong oxidizing agents.	<a href="#">[5]</a>

## Toxicological Information

**Sodium anthraquinone-2-sulfonate** is classified as a hazardous substance. It is known to cause skin and serious eye irritation, and may cause respiratory irritation.[\[6\]](#)[\[7\]](#) Long-term exposure to respiratory irritants may lead to airway diseases.[\[3\]](#) Some anthraquinone dyes have been associated with carcinogenic effects, while others are known allergens.[\[3\]](#)

## Acute Toxicity

Route	Species	Value	Reference(s)
Oral	Guinea Pig	LD50: 21,000 mg/kg	<a href="#">[6]</a>
Oral	Rat	LD50: >8,000 mg/kg	<a href="#">[3]</a>
Oral	Mouse	LD50: >8,000 mg/kg	<a href="#">[3]</a>

## Health Effects

Studies on related compounds indicate potential for organ-specific effects. Oral lethal-dose studies in guinea pigs have shown abnormal liver and kidney function tests.<sup>[4]</sup> Thirty-day oral studies in rats have indicated changes in spleen weight, blood cell counts, and the presence of nucleated red blood cells.<sup>[4]</sup> Ingestion may be harmful, particularly in individuals with pre-existing liver or kidney damage.<sup>[3]</sup>

## Hazard Identification and Safety Precautions

### GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Reference(s)
Skin Corrosion/Irritation	2	H315: Causes skin irritation	<a href="#">[6]</a> <a href="#">[7]</a>
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation	<a href="#">[6]</a> <a href="#">[7]</a>
Specific Target Organ Toxicity — Single Exposure	3	H335: May cause respiratory irritation	<a href="#">[6]</a> <a href="#">[7]</a>

## Precautionary Measures

Type	Statement	Reference(s)
Prevention	<p>P261: Avoid breathing dust/fume/gas/mist/vapors/spray.</p> <p>ay. P264: Wash skin thoroughly after handling.</p> <p>P271: Use only outdoors or in a well-ventilated area. P280: Wear protective gloves/protective clothing/eye protection/face protection.</p>	[6][7]
Response	<p>P302+P352: IF ON SKIN: Wash with plenty of soap and water. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.</p> <p>P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P312: Call a POISON CENTER or doctor if you feel unwell. P332+P313: If skin irritation occurs: Get medical advice/attention.</p> <p>P337+P313: If eye irritation persists: Get medical advice/attention. P362: Take off contaminated clothing and wash before reuse.</p>	[6]
Storage	<p>P403+P233: Store in a well-ventilated place. Keep container tightly closed. P405: Store locked up.</p>	[6]

Disposal P501: Dispose of contents/container to an approved waste disposal plant. [6]

## Experimental Protocols

Detailed methodologies for key toxicological assessments are outlined below. These protocols are based on OECD guidelines and standard laboratory practices.

### Acute Oral Toxicity (Based on OECD Guideline 423)

This test provides an estimate of the acute oral toxicity of a substance.



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*Workflow for an acute oral toxicity study.*

### Skin Irritation (Based on OECD Guideline 404)

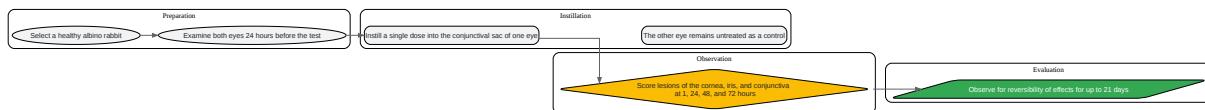
This *in vivo* test assesses the potential of a substance to cause skin irritation.[8][9]

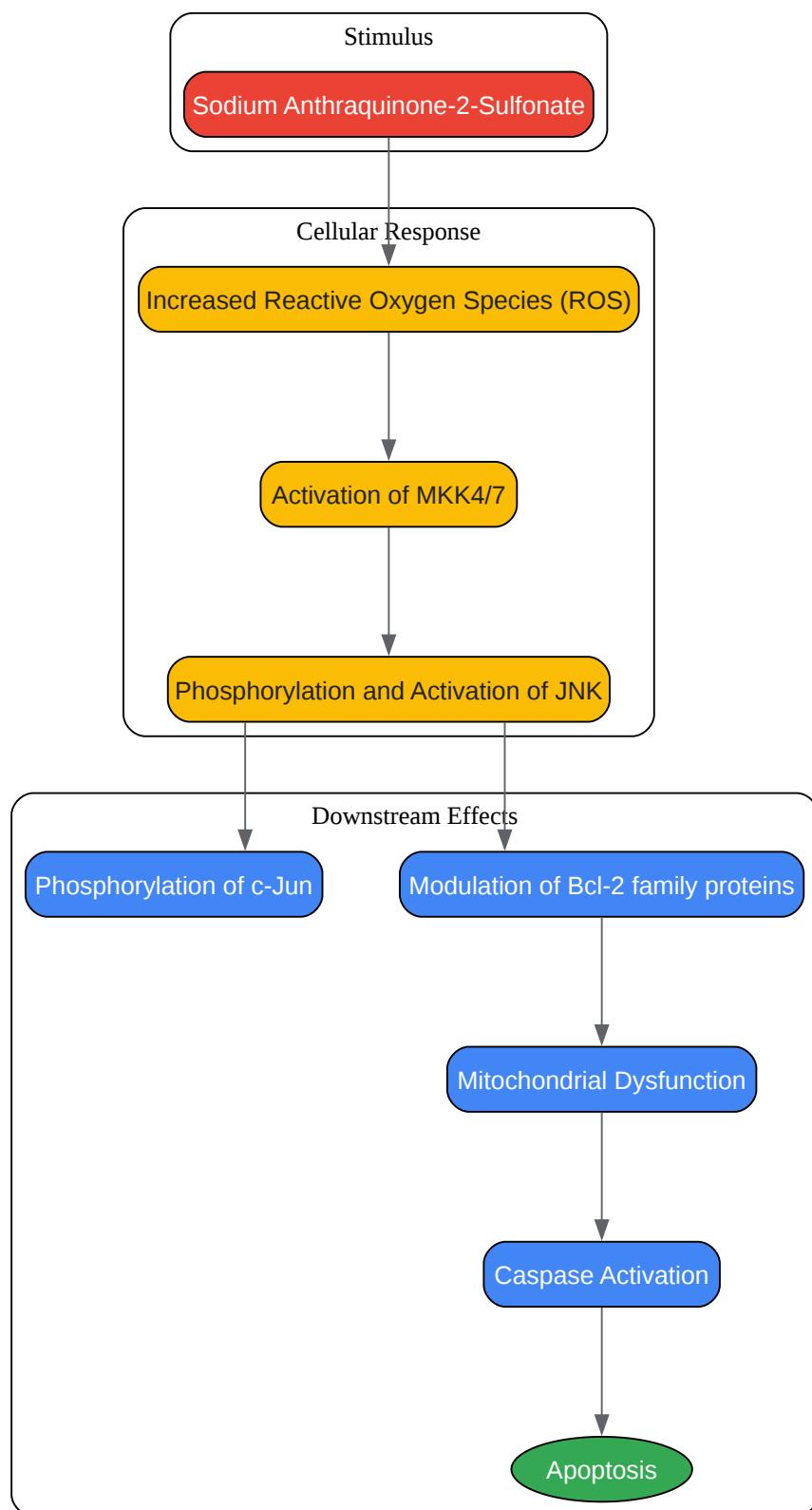


[Click to download full resolution via product page](#)*Workflow for a skin irritation test.*

## Eye Irritation (Based on OECD Guideline 405)

This *in vivo* test evaluates the potential of a substance to cause eye irritation or damage.[6][10]



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